

Analytical Standards for Plantanone B

Research: Application Notes and Protocols

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Compound of Interest

Compound Name: *Plantanone B*

Cat. No.: *B15607814*

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Introduction

Plantanone B is a flavonoid glycoside isolated from the flowers of *Hosta plantaginea*, a plant utilized in traditional medicine for its anti-inflammatory properties.[1] Chemically identified as a novel kaempferol 3-O-rhamnosylgentiobioside, its molecular formula is C₃₃H₄₀O₂₀. [1] This document provides a comprehensive guide to the analytical standards for **Plantanone B**, including its chemical and physical properties, biological activity, and detailed protocols for its analysis and evaluation.

Chemical and Physical Properties

The structural characterization of **Plantanone B** has been accomplished using various spectroscopic methods, including Nuclear Magnetic Resonance (NMR) and High-Resolution Mass Spectrometry (HRMS).[1]

Property	Value	Reference
Molecular Formula	C33H40O20	[1]
Appearance	-	-
Solubility	Soluble in DMSO and methanol	[2]

Biological Activity

Research has primarily focused on the anti-inflammatory and antioxidant properties of **Plantanone B**.

Anti-inflammatory Activity

Plantanone B has demonstrated significant inhibitory activity against cyclooxygenase (COX) enzymes, which are key mediators of inflammation. It inhibits both COX-1 and COX-2 isoforms. [1]

Biological Target	IC50 (µM) of Plantanone B	IC50 (µM) of Indomethacin (Control)	Reference
Ovine COX-1	33.37	12.90	[1]
Ovine COX-2	46.16	38.32	[1]

Antioxidant Activity

The antioxidant potential of **Plantanone B** has been evaluated by its ability to scavenge free radicals.

Assay	IC50 (µM) of Plantanone B	Reference
DPPH Radical Scavenging	Not explicitly provided, but activity confirmed.	[1][2]

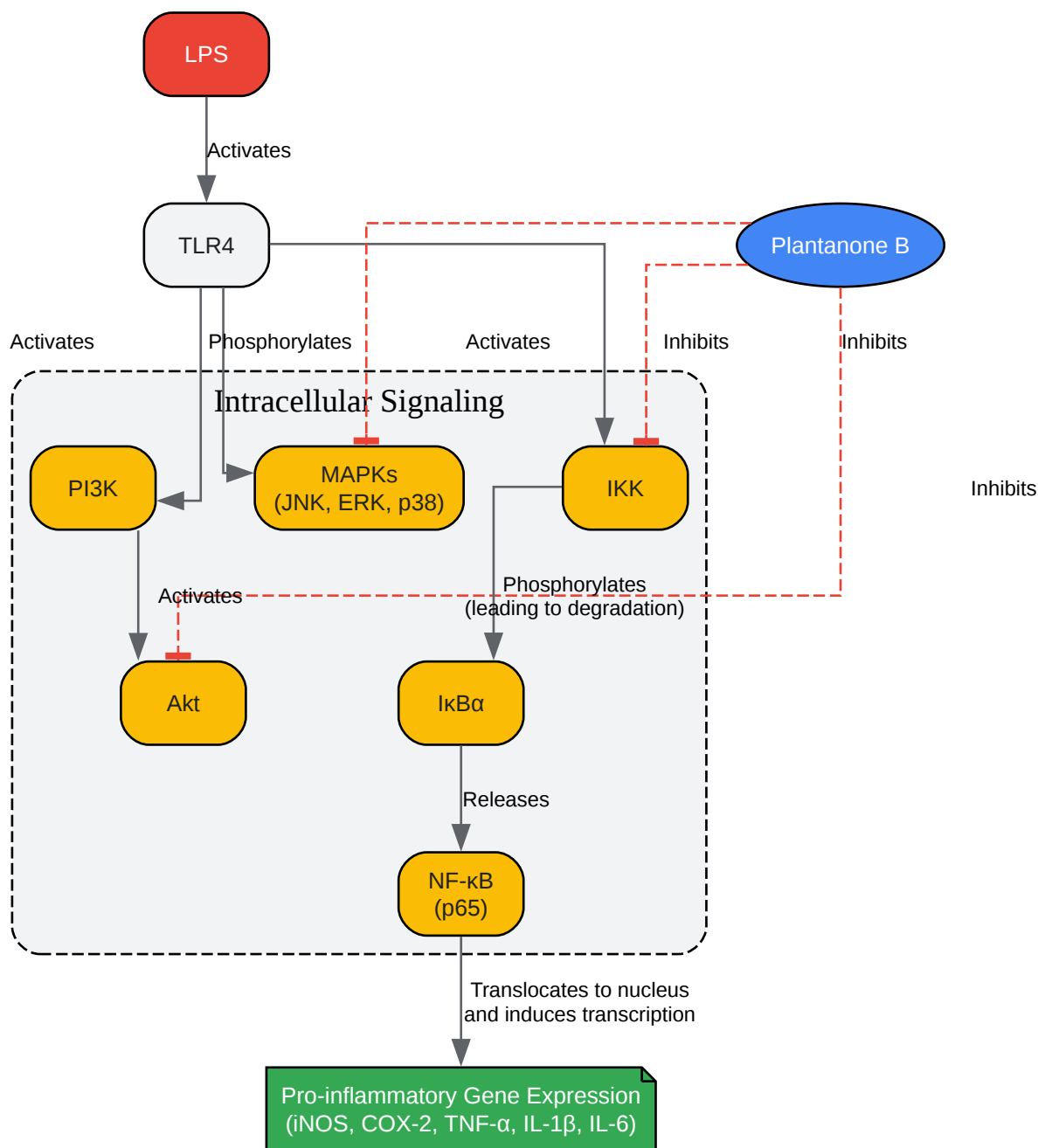
Note: While one source confirms DPPH radical scavenging activity, it does not provide a specific IC50 value for **Plantanone B**. However, the related compound Plantanone D has shown significant DPPH and ABTS radical scavenging activity.[2]

Experimental Protocols

Isolation of Plantanone B from Hosta plantaginea

The isolation of **Plantanone B** is achieved through a multi-step chromatographic process from the dried flowers of Hosta plantaginea. The following is a general workflow based on the isolation of kaempferol, the aglycone of **Plantanone B**, from the same plant, and may require optimization for **Plantanone B**.

Workflow for Isolation and Purification:



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References

- [1. benchchem.com \[benchchem.com\]](#)
- [2. benchchem.com \[benchchem.com\]](#)
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